

Biological activity of 2-Fluoro-6-allylphenol

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Compound of Interest

Compound Name: 2-Fluoro-6-(prop-2-en-1-yl)phenol

CAS No.: 69318-23-6

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An in-depth guide to the synthesis, characterization, and evaluation of the biological activities of 2-Fluoro-6-allylphenol, designed for researchers in pharmacology and drug discovery.

Introduction: A Rationale for Investigation

2-Fluoro-6-allylphenol is a synthetic phenolic compound that stands at the intersection of several key pharmacophores. While direct literature on this specific molecule is emerging, its structural components—a phenol core, an allyl group, and a fluorine substituent—provide a strong rationale for investigating its biological potential. Phenolic compounds are a well-established class of secondary metabolites in plants, known for a wide array of biological activities including antioxidant, anti-inflammatory, antimicrobial, and anticancer effects[1][2][3].

The presence of an allyl group, as seen in compounds like eugenol and allicin (from garlic), is frequently associated with significant antimicrobial and anti-inflammatory properties[4][5]. The parent compound, 2-allylphenol (2-AP), has demonstrated notable antinociceptive, anti-inflammatory, and antioxidant activities, mediated in part through the adenosinergic system and a reduction in pro-inflammatory cytokines like TNF- α and IL-1 β [6]. Furthermore, 2-AP is a known fungicide used to control plant pathogens such as *Botrytis cinerea* by inhibiting cellular respiration[7][8].

The addition of a fluorine atom to a bioactive molecule is a common strategy in medicinal chemistry to enhance its pharmacological profile. Fluorine's high electronegativity and small size can increase metabolic stability, improve membrane permeability, and enhance binding affinity to target proteins, often leading to increased biological potency[9][10][11]. Therefore, 2-Fluoro-6-allylphenol is a compelling candidate for investigation, with hypothesized activities spanning antimicrobial, antioxidant, and anti-inflammatory domains.

This guide provides detailed protocols for the synthesis and evaluation of 2-Fluoro-6-allylphenol's biological activities, offering a comprehensive framework for researchers aiming to explore its therapeutic potential.

Synthesis and Characterization

The synthesis of 2-Fluoro-6-allylphenol can be approached via a Claisen rearrangement of a fluorinated allyl phenyl ether, a standard and high-yielding method for ortho-allylphenol synthesis[12].

Protocol 1: Synthesis of 2-Fluoro-6-allylphenol

Objective: To synthesize 2-Fluoro-6-allylphenol from 2-fluorophenol.

Step 1: Synthesis of Allyl 2-fluorophenyl ether

- To a solution of 2-fluorophenol (1 eq.) in acetone, add potassium carbonate (1.5 eq.).
- Stir the mixture at room temperature for 20 minutes.
- Add allyl bromide (1.2 eq.) dropwise to the reaction mixture.
- Reflux the mixture for 12-16 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, filter the reaction mixture to remove potassium carbonate.
- Evaporate the solvent under reduced pressure to obtain the crude allyl 2-fluorophenyl ether. Purify via column chromatography if necessary.

Step 2: Claisen Rearrangement

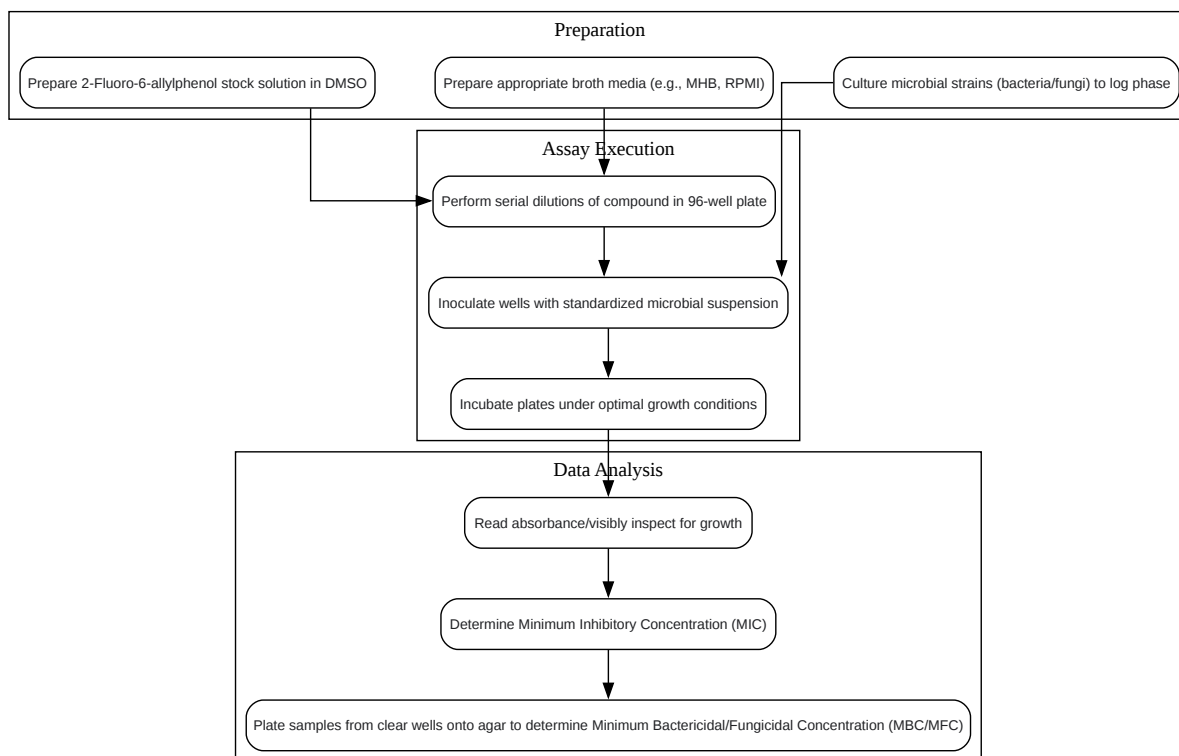
- Heat the crude allyl 2-fluorophenyl ether neat (without solvent) in a sealed vessel or under an inert atmosphere (N₂) to 190-220°C[12].
- Maintain this temperature for 4-6 hours until the rearrangement is complete (monitor by TLC). The temperature should rise as the lower-boiling ether is converted to the higher-boiling phenol[12].
- Cool the reaction mixture to room temperature.
- Dissolve the crude product in 20% aqueous sodium hydroxide.
- Extract with a nonpolar solvent (e.g., petroleum ether) to remove any unreacted starting material.
- Acidify the aqueous layer with dilute sulfuric or hydrochloric acid to precipitate the 2-Fluoro-6-allylphenol.
- Extract the product with diethyl ether, dry the organic layer over anhydrous sodium sulfate, and evaporate the solvent.
- Purify the final product by vacuum distillation to yield 2-Fluoro-6-allylphenol as an oil.

Characterization: The final product should be characterized by ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its structure and purity.

Part 1: Antimicrobial and Antifungal Activity

The combination of the allyl group and fluorine substituent suggests potent antimicrobial activity. The allyl group can enhance lipophilicity, aiding in the disruption of microbial cell membranes, a common mechanism for phenolic antimicrobials[13][14][15]. Fluorination can further augment this effect[9]. The primary mechanism for the parent compound 2-allylphenol against fungi is the inhibition of mitochondrial respiration[7].

Experimental Workflow: Antimicrobial Susceptibility



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Caption: Workflow for determining MIC and MBC/MFC.

Protocol 2: Minimum Inhibitory Concentration (MIC) Assay

Objective: To determine the lowest concentration of 2-Fluoro-6-allylphenol that inhibits the visible growth of a microorganism.

Materials:

- Test compound (2-Fluoro-6-allylphenol)
- Bacterial strains (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*)
- Fungal strains (e.g., *Candida albicans*, *Botrytis cinerea*)
- Mueller-Hinton Broth (MHB) for bacteria
- RPMI-1640 medium for fungi
- Sterile 96-well microtiter plates
- DMSO (Dimethyl sulfoxide)
- Positive control antibiotic/antifungal (e.g., Ciprofloxacin, Fluconazole)
- Resazurin dye (optional, for viability indication)

Procedure:

- Preparation: Dissolve 2-Fluoro-6-allylphenol in DMSO to create a high-concentration stock solution (e.g., 10 mg/mL). Prepare a standardized inoculum of the test microorganism (e.g., 5×10^5 CFU/mL).
- Serial Dilution: Add 100 μ L of appropriate sterile broth to all wells of a 96-well plate. Pipette 100 μ L of the stock solution into the first well and perform a 2-fold serial dilution across the plate.
- Inoculation: Add 10 μ L of the standardized microbial inoculum to each well.

- Controls: Include wells for a positive control (broth + inoculum + standard antibiotic), a negative control (broth + inoculum + DMSO), and a sterility control (broth only).
- Incubation: Incubate the plates at the appropriate temperature (e.g., 37°C for bacteria, 30°C for fungi) for 18-24 hours (bacteria) or 24-48 hours (fungi).
- Determination of MIC: The MIC is the lowest concentration of the compound at which no visible growth (turbidity) is observed. If using a colorimetric indicator like resazurin, the MIC is the lowest concentration where no color change (from blue to pink) occurs.

Protocol 3: Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

Objective: To determine the lowest concentration of 2-Fluoro-6-allylphenol that kills 99.9% of the initial microbial inoculum.

Procedure:

- Following the MIC determination, take a 10 µL aliquot from each well that showed no visible growth.
- Spot-plate the aliquot onto an appropriate agar medium (e.g., Mueller-Hinton Agar, Sabouraud Dextrose Agar).
- Incubate the agar plates under conditions identical to the MIC assay.
- The MBC/MFC is the lowest concentration from the MIC plate that results in no colony formation on the agar subculture.

Part 2: Antioxidant Activity

The phenolic hydroxyl group is the primary driver of antioxidant activity in this class of compounds. It can donate a hydrogen atom to neutralize free radicals, with the resulting phenoxyl radical being stabilized by resonance. The allyl and fluoro- substituents can modulate this activity by altering the electronic properties of the phenol ring[2][16].

Protocol 4: DPPH Radical Scavenging Assay

Objective: To evaluate the free-radical scavenging capacity of 2-Fluoro-6-allylphenol.

Materials:

- 2-Fluoro-6-allylphenol
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol
- Ascorbic acid or Trolox (positive control)
- UV-Vis spectrophotometer

Procedure:

- **Solution Preparation:** Prepare a stock solution of the test compound in methanol (e.g., 1 mg/mL). Prepare a fresh solution of DPPH in methanol (e.g., 0.1 mM). The DPPH solution should have an absorbance of ~1.0 at 517 nm.
- **Assay:** In a set of test tubes, add varying concentrations of the test compound solution. Add the DPPH solution to each tube to a final volume of 3 mL. A control tube should contain only methanol and the DPPH solution.
- **Incubation:** Vortex the tubes and incubate them in the dark at room temperature for 30 minutes.
- **Measurement:** Measure the absorbance of each solution at 517 nm.
- **Calculation:** Calculate the percentage of radical scavenging activity using the following formula: $\text{Scavenging Activity (\%)} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$
- **IC50 Determination:** Plot the scavenging percentage against the compound concentration and determine the IC50 value—the concentration required to scavenge 50% of the DPPH radicals.

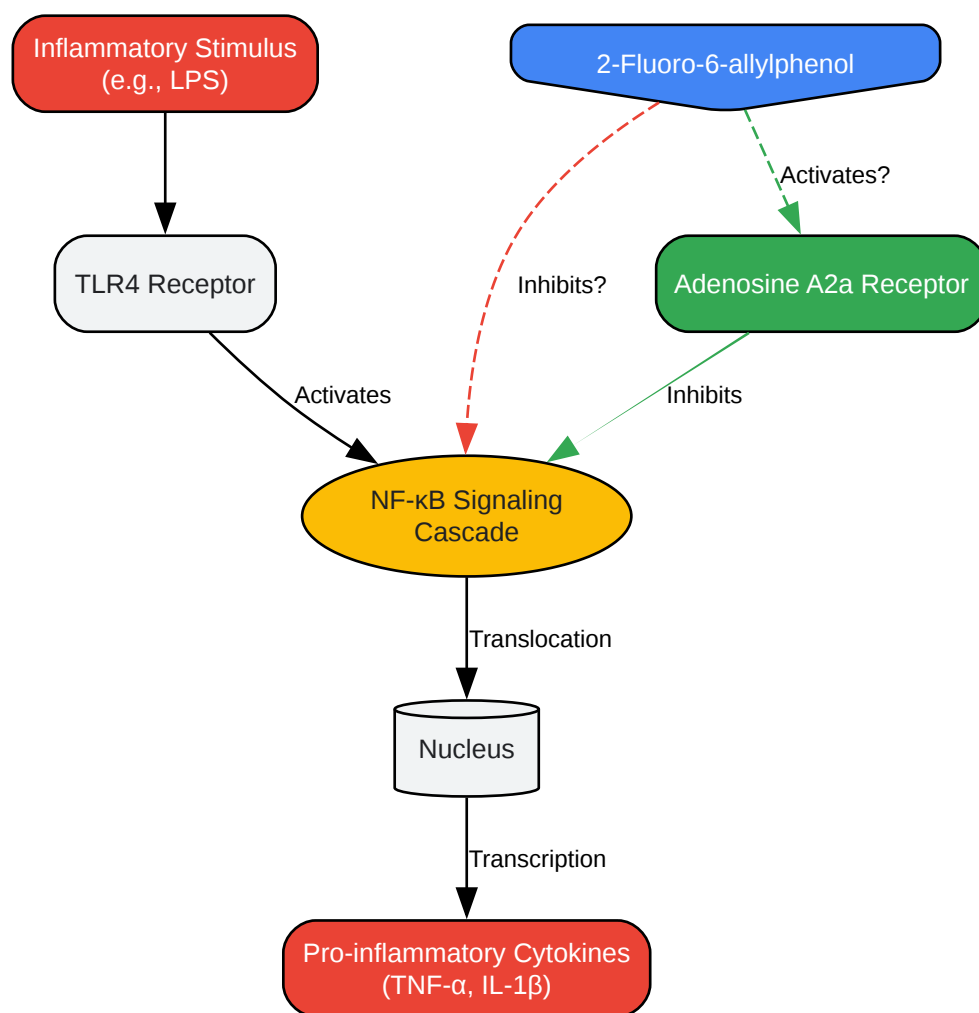
Compound	Predicted DPPH IC50 (µg/mL)	Reference Compound IC50 (µg/mL)
2-Fluoro-6-allylphenol	25 - 75	Ascorbic Acid: ~5
2-Allylphenol	50 - 100[6]	Trolox: ~8

Table 1: Predicted antioxidant activity based on structurally related compounds. Values are for illustrative purposes to guide experimental design.

Part 3: Anti-inflammatory and Analgesic Potential

Based on the known activity of 2-allylphenol, which reduces the pro-inflammatory cytokines TNF- α and IL-1 β and exhibits antinociceptive effects, 2-Fluoro-6-allylphenol is a prime candidate for evaluation as an anti-inflammatory agent[6]. The mechanism may involve interaction with adenosinergic receptors or inhibition of inflammatory signaling pathways.

Signaling Pathway: Potential Anti-inflammatory Mechanism



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Caption: Hypothesized anti-inflammatory mechanism of action.

Protocol 5: In Vitro Nitric Oxide (NO) Inhibition Assay

Objective: To assess the anti-inflammatory activity of 2-Fluoro-6-allylphenol by measuring its ability to inhibit nitric oxide production in lipopolysaccharide (LPS)-stimulated macrophage cells.

Materials:

- RAW 264.7 macrophage cell line
- DMEM (Dulbecco's Modified Eagle Medium) supplemented with 10% FBS

- LPS (Lipopolysaccharide) from E. coli
- Griess Reagent
- Dexamethasone (positive control)
- MTT or similar cell viability assay kit

Procedure:

- Cell Culture: Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours to allow adherence.
- Compound Treatment: Treat the cells with various non-toxic concentrations of 2-Fluoro-6-allylphenol for 1 hour. Include wells for a positive control (Dexamethasone) and a vehicle control (DMSO).
- Stimulation: After pre-treatment, stimulate the cells with LPS (e.g., 1 $\mu\text{g/mL}$) for 24 hours. A set of untreated, unstimulated cells will serve as the baseline control.
- Griess Assay:
 - Collect 50 μL of the cell culture supernatant from each well.
 - Add 50 μL of Sulfanilamide solution (Part A of Griess Reagent) and incubate for 10 minutes in the dark.
 - Add 50 μL of NED solution (Part B of Griess Reagent) and incubate for another 10 minutes in the dark.
 - Measure the absorbance at 540 nm.
- Data Analysis: Quantify the nitrite concentration using a sodium nitrite standard curve. Calculate the percentage inhibition of NO production relative to the LPS-stimulated vehicle control.
- Cell Viability: Perform an MTT assay on the remaining cells in the plate to ensure that the observed NO inhibition is not due to cytotoxicity.

Conclusion

2-Fluoro-6-allylphenol presents a promising scaffold for the development of new therapeutic agents. Its structure suggests a multi-faceted biological profile, including antimicrobial, antioxidant, and anti-inflammatory activities. The protocols outlined in this guide provide a robust framework for the systematic evaluation of these properties. By elucidating the structure-activity relationships and mechanisms of action, further research can unlock the full potential of this and related fluorinated phenolic compounds in drug discovery and development.

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